

In-Depth Technical Guide: Physicochemical Properties of the Ionizable Lipid CP-LC-0743

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Compound of Interest

Compound Name: CP-LC-0743

Cat. No.: B15579329

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a summary of the currently available public information regarding the solubility and stability of the novel ionizable cationic lipid, **CP-LC-0743**. This lipid is a key component in the formation of lipid nanoparticles (LNPs) for the delivery of RNA-based therapeutics, such as circular RNA (circRNA) and messenger RNA (mRNA).

Core Physicochemical Data

CP-LC-0743 is an ionizable cationic amino lipid that has been utilized in preclinical studies for the in vivo delivery of RNA.^{[1][2][3]} Its chemical structure and basic properties are summarized below.

Table 1: General Properties of **CP-LC-0743**

Property	Value	Source
CAS Number	3040858-73-6	[1]
Molecular Formula	C45H87N3O4S	[1]
Formula Weight	766.3 g/mol	[1]
Description	An ionizable cationic lipid used for LNP-mediated RNA delivery.	[1][2][3]

Solubility Data

Quantitative solubility data for **CP-LC-0743** in a range of pharmaceutically relevant solvents and buffer systems is limited in publicly available literature. The primary available data point is its solubility in ethanol.

Table 2: Known Solubility of **CP-LC-0743**

Solvent	Concentration	Temperature	Method	Source
Ethanol	≥10 mg/mL	Not Specified	Not Specified	[1]

Experimental Protocol for Solubility Determination: Detailed experimental protocols for determining the solubility of **CP-LC-0743** are not described in the available literature. A general approach for determining the solubility of a lipid would involve:

- Preparation of Saturated Solutions: Adding an excess amount of **CP-LC-0743** to a known volume of the solvent of interest (e.g., ethanol, water, various buffers at different pH values).
- Equilibration: Agitating the mixture at a controlled temperature for a sufficient period to ensure equilibrium is reached.
- Separation of Undissolved Solute: Centrifugation or filtration to remove any solid, undissolved lipid.

- Quantification: Analyzing the concentration of **CP-LC-0743** in the supernatant/filtrate using a suitable analytical technique, such as High-Performance Liquid Chromatography (HPLC) with an appropriate detector (e.g., Evaporative Light Scattering Detector - ELSD, or Mass Spectrometry - MS).

Stability Data

Information on the stability of **CP-LC-0743**, both as a pure substance and within lipid nanoparticle formulations, is crucial for its development as a pharmaceutical excipient. Currently, available data is limited to general storage recommendations.

Table 3: Known Stability of **CP-LC-0743**

Condition	Duration	Observation	Source
Storage at -20°C	≥ 1 year	Stable	[3]

Recent research has highlighted the use of novel ionizable lipids, including **CP-LC-0743**, in the development of lyophilized (freeze-dried) LNP formulations to enhance long-term stability at higher temperatures.[4][5] However, specific quantitative stability data for **CP-LC-0743** under various stress conditions (e.g., elevated temperature, varying pH, light exposure) and the identity of potential degradation products are not yet publicly available.

Experimental Protocol for Stability Assessment: A comprehensive stability study for **CP-LC-0743** would typically involve:

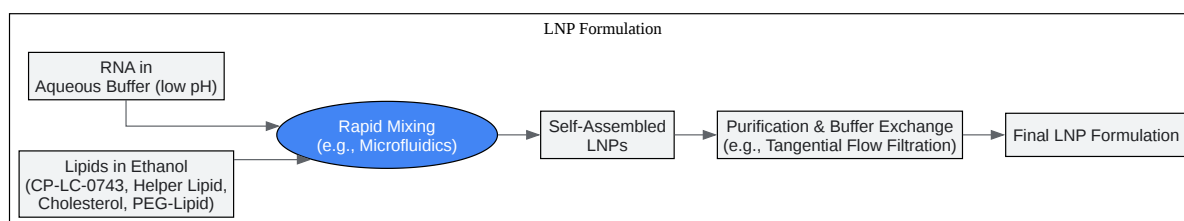
- Forced Degradation Studies: Exposing the lipid to harsh conditions (e.g., strong acid, strong base, high temperature, oxidation, and light) to identify potential degradation pathways and degradation products.
- Long-Term and Accelerated Stability Studies: Storing the lipid under controlled temperature and humidity conditions as defined by ICH guidelines (e.g., 25°C/60% RH and 40°C/75% RH).
- Analytical Monitoring: At specified time points, analyzing the samples for purity, potency, and the presence of degradation products using a validated stability-indicating analytical method,

such as HPLC or UPLC-MS.

- LNP Formulation Stability: For LNPs containing **CP-LC-0743**, stability assessment would also include monitoring of particle size, polydispersity index, zeta potential, and encapsulation efficiency over time.

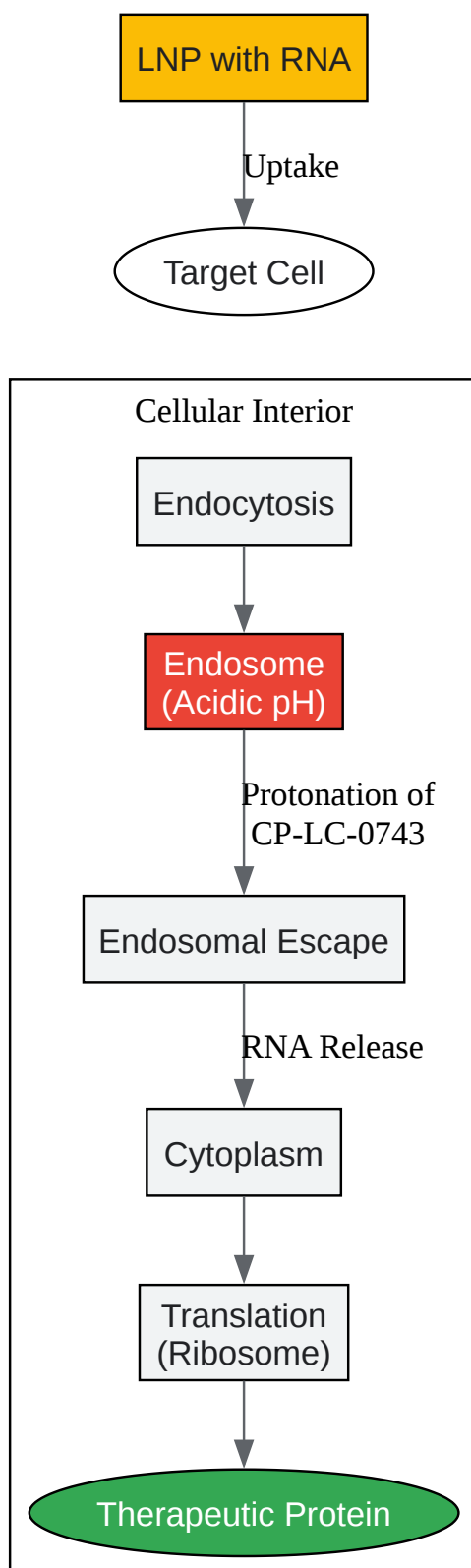
LNP Formulation and RNA Delivery Workflow

CP-LC-0743 functions as a critical component of LNPs for the delivery of RNA. The general workflow for formulating RNA-LNPs and their mechanism of delivery are illustrated below.



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Caption: General workflow for the formulation of lipid nanoparticles (LNPs) containing RNA.



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Caption: Conceptual signaling pathway for LNP-mediated RNA delivery and protein expression.

Conclusion and Data Gaps

CP-LC-0743 is a promising ionizable lipid for the formulation of lipid nanoparticles for RNA delivery. However, a comprehensive public dataset on its solubility and stability is currently lacking. The available information indicates good solubility in ethanol and stability when stored at -20°C. For the advancement of **CP-LC-0743** in clinical and commercial applications, further studies are required to establish a detailed physicochemical profile, including:

- Solubility in a broader range of solvents and aqueous buffers.
- The pH-solubility profile.
- Comprehensive stability data under various stress conditions.
- Identification and characterization of any degradation products.

The experimental protocols and diagrams provided in this guide are based on general knowledge of lipid nanoparticle technology and should be adapted and validated for specific applications involving **CP-LC-0743** as more data becomes available. Researchers are encouraged to consult the primary literature, such as the work by Broset et al. and Mata et al., for the most current findings on this and related novel ionizable lipids.

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